

# Uvarigranol C: A Technical Overview of its Natural Source and Isolation

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## Compound of Interest

Compound Name: Uvarigranol C

Cat. No.: B168965

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## Introduction

**Uvarigranol C** is a polyoxygenated cyclohexene, a class of secondary metabolites that has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of the natural source of **Uvarigranol C**, details on its isolation, and a summary of the known biological context of related compounds. The information is primarily derived from the study of compounds isolated from the Annonaceae family, particularly the genus *Uvaria*.

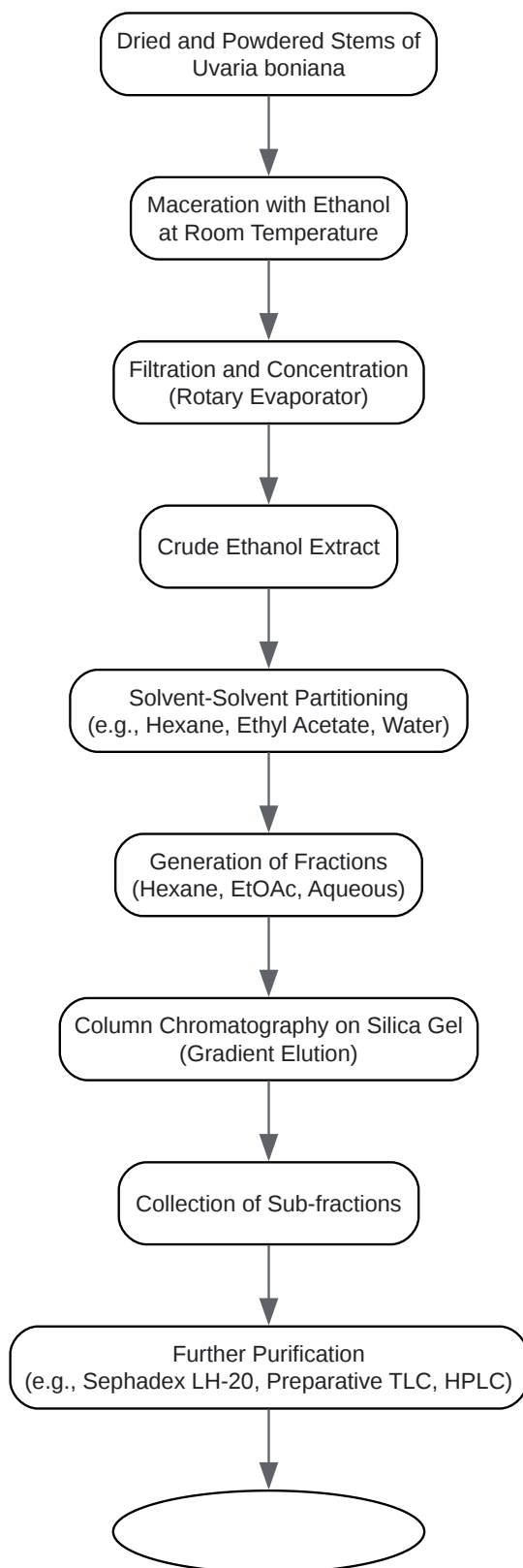
## Natural Source

The exclusive identified natural source of **Uvarigranol C** is the stems of the plant *Uvaria boniana* Finet, belonging to the Annonaceae family. This finding is attributed to the work of Pan X, et al., as referenced in their 1998 publication in Yao Xue Xue Bao.

## Experimental Protocols

While the precise, detailed experimental protocol for the isolation of **Uvarigranol C** from the original publication is not readily available in English-language sources, a general methodology can be inferred from studies on similar polyoxygenated cyclohexenes isolated from *Uvaria boniana* and other species within the genus. The following represents a probable workflow for the isolation of **Uvarigranol C**.

## General Isolation Workflow for Polyoxygenated Cyclohexenes from *Uvaria* sp.



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Caption: Generalized workflow for the isolation of **Uvarigranol C**.

#### Methodology Details:

- **Plant Material Collection and Preparation:** The stems of *Uvaria boniana* are collected, identified, and authenticated. The plant material is then air-dried and ground into a fine powder to increase the surface area for solvent extraction.
- **Extraction:** The powdered plant material is typically macerated with a polar solvent, such as ethanol or methanol, at room temperature for an extended period. This process is often repeated multiple times to ensure exhaustive extraction of the secondary metabolites.
- **Concentration:** The resulting extract is filtered to remove solid plant debris, and the solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract.
- **Solvent-Solvent Partitioning:** The crude extract is subjected to liquid-liquid partitioning with a series of immiscible solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and water). This step separates compounds based on their polarity, with polyoxygenated cyclohexenes typically concentrating in the ethyl acetate fraction.
- **Chromatographic Separation:** The bioactive fraction (e.g., ethyl acetate fraction) is then subjected to various chromatographic techniques for the isolation of individual compounds.
  - **Silica Gel Column Chromatography:** The fraction is applied to a silica gel column and eluted with a gradient of solvents, typically starting with a non-polar solvent like hexane and gradually increasing the polarity with ethyl acetate or methanol. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
  - **Size Exclusion Chromatography:** Fractions containing mixtures of compounds may be further purified using size exclusion chromatography, for instance, with a Sephadex LH-20 column, to separate molecules based on their size.
  - **Preparative TLC and HPLC:** Final purification of the isolated compounds is often achieved using preparative Thin Layer Chromatography (prep-TLC) or High-Performance Liquid Chromatography (HPLC), which offers higher resolution.

- Structure Elucidation: The structure of the purified **Uvarigranol C** is determined using a combination of spectroscopic techniques, including:
  - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
  - Infrared (IR) Spectroscopy: To identify functional groups.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: Extensive 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR analyses are performed to establish the complete chemical structure and stereochemistry of the molecule.

## Quantitative Data

Specific quantitative data for the isolation of **Uvarigranol C**, such as extraction yield and final purity, are not available in the accessible literature. However, for related polyoxygenated cyclohexenes isolated from *Uvaria* species, the yields are typically in the milligram range from several kilograms of starting plant material.

Table 1: Spectroscopic Data for **Uvarigranol C** (Hypothetical Data Based on Typical Polyoxygenated Cyclohexenes)

Technique	Observed Data
HR-ESI-MS	$m/z$ $[\text{M}+\text{Na}]^+$ (Data not available)
$^1\text{H}$ NMR	Chemical shifts ( $\delta$ ) and coupling constants (J) characteristic of a polyoxygenated cyclohexene core with specific substituent patterns. (Data not available)
$^{13}\text{C}$ NMR	Chemical shifts ( $\delta$ ) corresponding to olefinic carbons, oxygenated methines and methylenes, and any ester or other functional groups. (Data not available)
IR (KBr) $\nu_{\text{max}}$ $\text{cm}^{-1}$	Bands corresponding to hydroxyl ( $-\text{OH}$ ), carbonyl ( $\text{C}=\text{O}$ ), and carbon-carbon double bond ( $\text{C}=\text{C}$ ) stretching. (Data not available)

## Biological Activity and Signaling Pathways

The primary publication that describes the isolation of **Uvarigranol C** also reported on the cytotoxicity of the newly discovered polyoxygenated cyclohexenes from *Uvaria boniana*[1]. The abstract of this study indicates that the parent natural compounds, including likely **Uvarigranol C**, were inactive in in vitro cytotoxicity tests against several human tumor cell lines[1]. However, it was noted that some derivatives of these compounds exhibited significant cytotoxic activities[1].

Studies on other polyoxygenated cyclohexenes from different *Uvaria* species have shown a range of biological activities, including moderate cytotoxicity against various cancer cell lines. For instance, compounds isolated from *Uvaria cherrevensis* and *Uvaria dulcis* have demonstrated cytotoxic effects.

As there is no reported biological activity for **Uvarigranol C** itself, there are no described signaling pathways associated with this specific compound.

## Conclusion

**Uvarigranol C** is a naturally occurring polyoxygenated cyclohexene isolated from the stems of *Uvaria boniana*. While the detailed experimental protocol and specific quantitative and spectroscopic data for **Uvarigranol C** remain to be fully documented in accessible literature, a general understanding of its isolation can be constructed from related studies. Initial reports suggest that **Uvarigranol C** itself may not possess significant cytotoxic activity, although derivatives of related compounds have shown promise. Further research is warranted to fully elucidate the biological potential of **Uvarigranol C** and to explore the structure-activity relationships of this class of compounds. This would require obtaining and fully characterizing **Uvarigranol C** from its natural source to enable comprehensive biological screening.

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## References

- 1. [Study on the polyoxygenated cyclohexenes from Uvaria boniana] - PubMed [pubmed.ncbi.nlm.nih.gov]
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